

Personal protective equipment for handling 3-(Hydroxymethyl)cyclopentanone

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)cyclopentanone

Cat. No.: B15596984

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Essential Safety and Handling Guide for 3-(Hydroxymethyl)cyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, operation, and disposal of **3-(Hydroxymethyl)cyclopentanone**. The following procedures are based on the best available data for this compound and its structural analogs, ensuring a comprehensive approach to laboratory safety.

Immediate Safety Information

Due to the limited availability of a specific Safety Data Sheet (SDS) for **3-(Hydroxymethyl)cyclopentanone**, the following recommendations are derived from data for the closely related compounds, cyclopentanone and 3-hydroxycyclopentanone.^[1] It is imperative to handle this chemical with caution in a well-ventilated area, adhering to good industrial hygiene and safety practices.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.	Prevents skin contact, which may cause irritation. ^[1]
Skin and Body Protection	Flame-retardant antistatic protective clothing, such as a lab coat.	Protects against accidental skin contact and potential fire hazards from this flammable liquid.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.	Avoid breathing vapors or mists. ^[1]

Hazard and Precautionary Data

The following table summarizes the known hazards based on structurally similar compounds.

Hazard Statement	Precautionary Statement
H226: Flammable liquid and vapor.	P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
H315: Causes skin irritation.	P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
-	P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
-	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

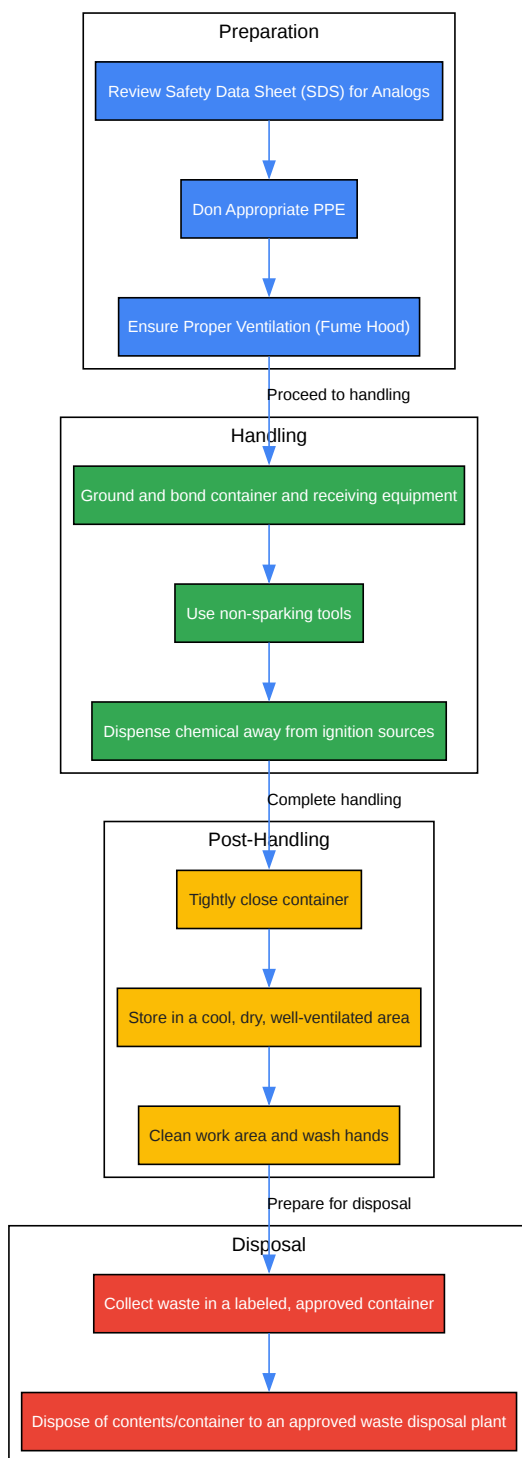
Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C6H10O2	[2]
Molecular Weight	114.14 g/mol	[2]
Appearance	Oil	[3]
Storage Temperature	2-8°C	[3]
Boiling Point	130 - 131 °C (for Cyclopentanone)	
Density	0.951 g/cm ³ at 25 °C (for Cyclopentanone)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[4]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **3-(Hydroxymethyl)cyclopentanone** is critical for laboratory safety.

Workflow for Handling 3-(Hydroxymethyl)cyclopentanone

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